

Application Notes and Protocols: 1-Ethyl-1-methylcyclohexane in Organic Synthesis

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Compound of Interest

Compound Name: 1-Ethyl-1-methylcyclohexane

Cat. No.: B8809629

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Introduction

1-Ethyl-1-methylcyclohexane is a saturated cyclic hydrocarbon with the molecular formula C_9H_{18} .^{[1][2][3]} While not as commonly employed as a starting material in complex organic syntheses as its unsaturated analog, 1-methylcyclohexene, its stable cycloalkane framework presents potential for specific applications. This document provides an overview of its synthesis and explores potential, mechanistically plausible applications in organic synthesis based on the known reactivity of substituted cyclohexanes. Detailed experimental protocols are provided as generalized procedures that can be adapted for specific research needs.

Physicochemical Data

A summary of key quantitative data for **1-Ethyl-1-methylcyclohexane** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈	[1][2][3]
Molecular Weight	126.24 g/mol	[2][4]
CAS Number	4926-90-3	[1][2][3][4]
Boiling Point	152.2 °C at 760 mmHg	[1]
IUPAC Name	1-ethyl-1-methylcyclohexane	[2]

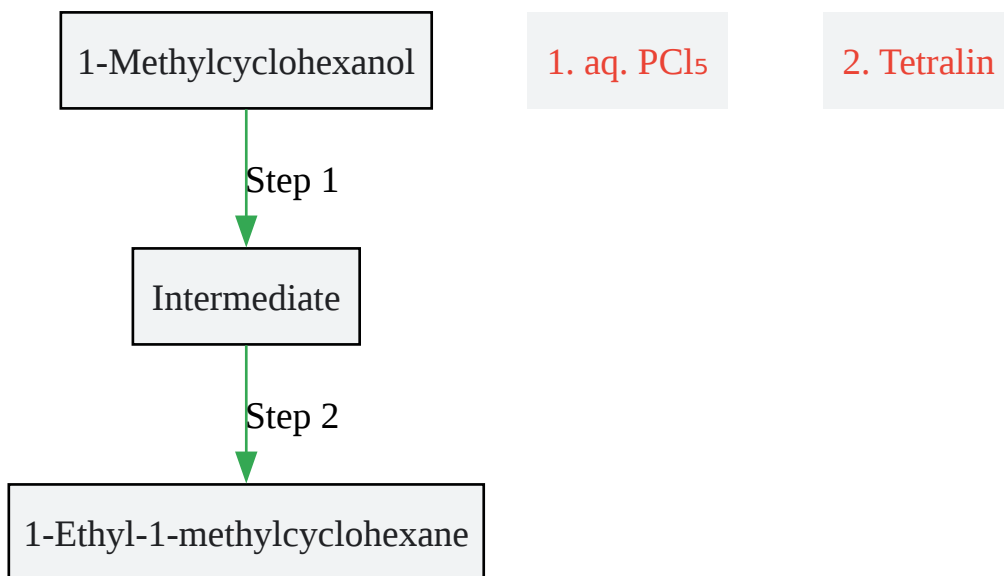
Synthesis of 1-Ethyl-1-methylcyclohexane

The synthesis of **1-Ethyl-1-methylcyclohexane** can be achieved through various methods, most commonly involving the alkylation of a cyclohexanone derivative followed by reduction, or the reaction of a Grignard reagent with a suitable cyclohexanone.

Protocol 1: Synthesis from 1-Methylcyclohexanol

A multi-step synthesis starting from 1-methylcyclohexanol has been reported.[4] This involves the conversion of the alcohol to a halide followed by reaction with an ethylating agent, or a related sequence. A representative, though not fully detailed, synthetic pathway is outlined below.

Reaction Scheme:



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Caption: Synthesis of **1-Ethyl-1-methylcyclohexane**.

Experimental Protocol (General Procedure):

- Step 1: Halogenation. To a solution of 1-methylcyclohexanol in a suitable inert solvent, slowly add aqueous phosphorus pentachloride (PCl₅) at a controlled temperature. The reaction progress should be monitored by an appropriate method (e.g., TLC or GC). Upon completion, the reaction mixture is carefully worked up to isolate the intermediate chloro-derivative.
- Step 2: Ethylation. The intermediate from Step 1 is then reacted with a suitable ethylating agent in the presence of a Lewis acid catalyst or via a Grignard-type reaction. The specific conditions (solvent, temperature, and stoichiometry) would need to be optimized for this step. The final product, **1-Ethyl-1-methylcyclohexane**, is then purified by distillation.

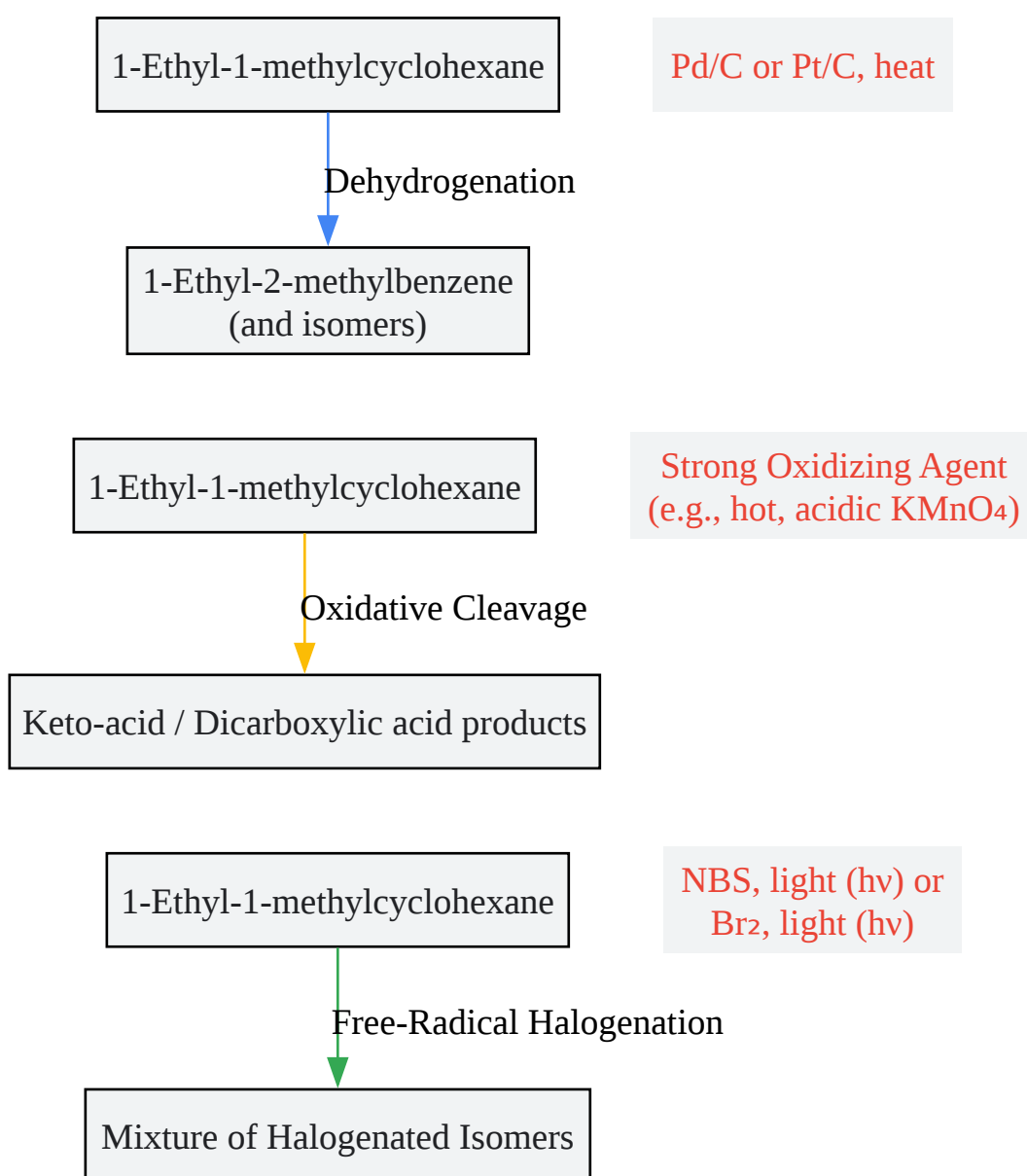
Note: The cited reference provides limited detail; therefore, this protocol is a generalized representation and would require optimization.^[4]

Potential Applications in Organic Synthesis

While specific, documented applications of **1-Ethyl-1-methylcyclohexane** are limited, its structure allows for several potential transformations of interest in synthetic chemistry.

Dehydrogenation to Aromatic Compounds

Substituted cyclohexanes can undergo catalytic dehydrogenation to form the corresponding aromatic compounds. This transformation is valuable for the synthesis of substituted benzenes. In this case, **1-Ethyl-1-methylcyclohexane** could serve as a precursor to 1-ethyl-2-methylbenzene or other isomers depending on reaction conditions and potential rearrangements.



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